

An In-depth Technical Guide to Tetra-n-butylgermane (CAS 1067-42-1)

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Compound of Interest

Compound Name: *Tetrabutylgermane*

Cat. No.: *B085935*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Tetra-n-butylgermane (CAS 1067-42-1), a significant organogermanium compound. The focus is on its chemical and physical properties, synthesis, and primary applications, with contextual information relevant to the field of drug development. While Tetra-n-butylgermane is predominantly utilized in materials science, this guide also explores the broader biological activities of organogermanium compounds to provide a complete perspective for researchers.

Chemical and Physical Properties

Tetra-n-butylgermane is a colorless liquid at room temperature.^[1] Its key physical and chemical properties are summarized in the table below, compiled from various sources.^{[2][3][4][5][6][7]}

Property	Value
CAS Number	1067-42-1
Molecular Formula	C ₁₆ H ₃₆ Ge
Molecular Weight	301.10 g/mol [3] [4] [6]
Appearance	Colorless to light yellow liquid [5]
Boiling Point	>100 °C [3] [5]
Density	0.93 g/mL at 25 °C [3] [5]
Flash Point	>110 °C (>230 °F) [2] [5] [8]
Refractive Index (n _{20/D})	1.455 [2]
Water Solubility	Log10 of Water solubility in mol/l: -3.99 (Crippen Calculated Property) [3]
Octanol/Water Partition Coefficient (logP _{oct/wat})	6.636 (Crippen Calculated Property) [3]
EINECS Number	213-929-3 [2] [7]

Synonyms: Tetrabutylgermanium, Germane, tetrabutyl-.[\[2\]](#)[\[6\]](#)[\[7\]](#)

Synthesis of Tetra-n-butylgermane

The most common method for synthesizing tetraalkylgermanes like Tetra-n-butylgermane is through the alkylation of germanium halides using organometallic reagents such as Grignard or organolithium reagents.[\[9\]](#)[\[10\]](#)

Experimental Protocol: Synthesis via Grignard Reagent

This protocol is a generalized procedure based on established methods for the synthesis of organogermanium compounds.[\[11\]](#)

Materials:

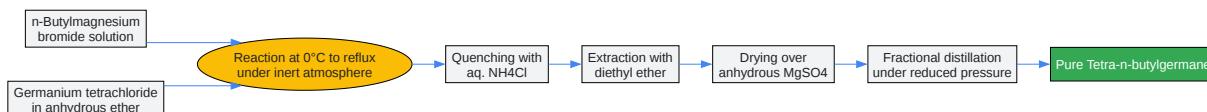
- Germanium tetrachloride (GeCl₄)

- n-Butylmagnesium bromide (n-BuMgBr) in a suitable ether solvent (e.g., diethyl ether or THF)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Standard glassware for inert atmosphere synthesis (e.g., Schlenk line or glovebox)
- Magnetic stirrer
- Dropping funnel
- Reflux condenser

Procedure:

- **Reaction Setup:** In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a dropping funnel, place the n-butylmagnesium bromide solution under an inert atmosphere (e.g., Argon or Nitrogen).
- **Addition of Germanium Tetrachloride:** Cool the Grignard reagent solution to 0 °C using an ice bath. Slowly add a solution of germanium tetrachloride in anhydrous diethyl ether dropwise from the dropping funnel to the stirred Grignard solution. An exothermic reaction will occur, and a precipitate of magnesium salts will form.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 2-3 hours to ensure the reaction goes to completion.
- **Work-up:** Cool the reaction mixture to room temperature and then quench it by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer two more times with diethyl ether.

- Drying and Solvent Removal: Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter off the drying agent and remove the solvent by rotary evaporation.
- Purification: The crude Tetra-n-butylgermane can be purified by fractional distillation under reduced pressure to yield the final product.



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Synthesis workflow for Tetra-n-butylgermane.

Applications

The primary application of Tetra-n-butylgermane is as a liquid precursor in chemical vapor deposition (CVD), metal-organic chemical vapor deposition (MOCVD), and atomic layer deposition (ALD) processes for the fabrication of high-purity germanium and germanium-containing thin films.[4][5][12]

Chemical Vapor Deposition (CVD) Precursor

Tetra-n-butylgermane is favored in some applications over gaseous precursors like germane (GeH_4) due to its liquid state, which simplifies handling and delivery.[13] It is used in the semiconductor industry for depositing thin films for integrated circuits and other electronic devices.[12][14]

Conceptual Experimental Protocol: Germanium Thin Film Deposition by CVD

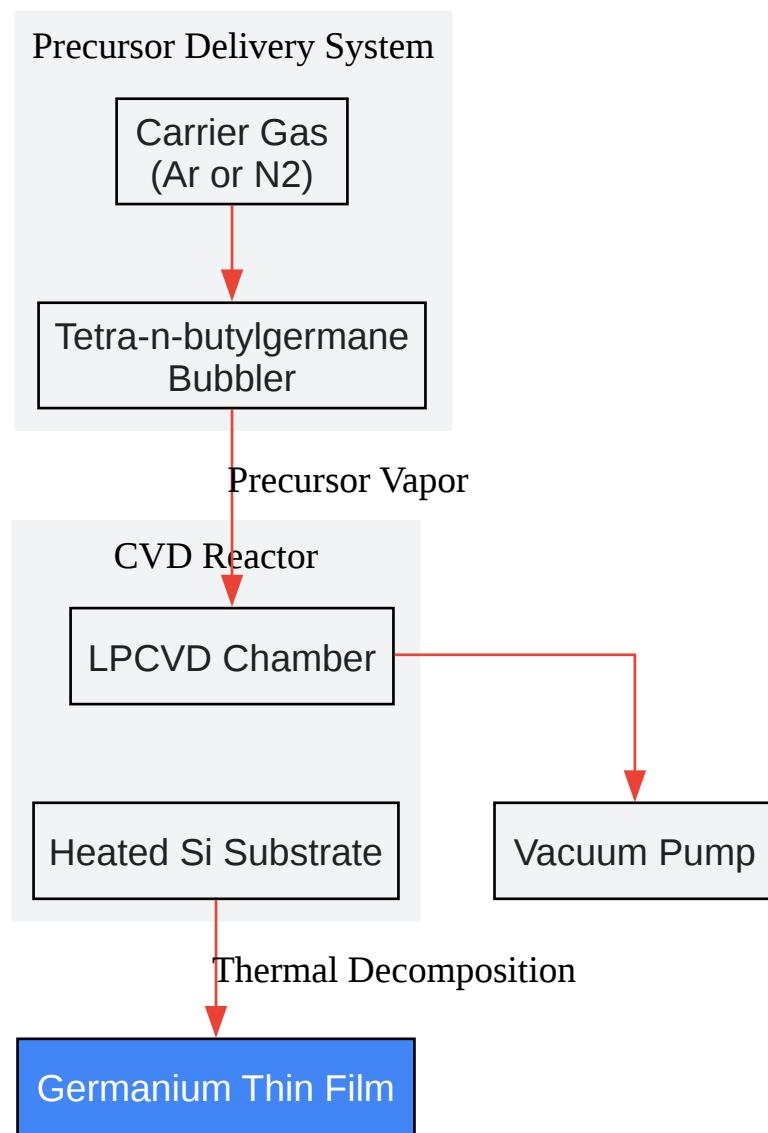
The following is a conceptual workflow for the deposition of a germanium thin film on a silicon substrate using Tetra-n-butylgermane in a low-pressure CVD (LPCVD) system.[5][13]

Equipment and Materials:

- Low-Pressure Chemical Vapor Deposition (LPCVD) reactor
- Silicon (Si) substrate wafer
- Tetra-n-butylgermane (in a bubbler)
- Carrier gas (e.g., high-purity Argon or Nitrogen)
- Vacuum pumps
- Substrate heater

Procedure:

- Substrate Preparation: The silicon substrate is thoroughly cleaned to remove any organic and inorganic contaminants. A common procedure is the RCA clean. Immediately before loading into the reactor, the native oxide layer is removed using a dilute hydrofluoric acid (HF) dip.
- Reactor Setup: The cleaned substrate is placed in the CVD reactor chamber. The chamber is then evacuated to a high vacuum (e.g., $< 1 \times 10^{-6}$ Torr).
- Precursor Delivery: The Tetra-n-butylgermane bubbler is maintained at a constant temperature to ensure a stable vapor pressure. The carrier gas is passed through the bubbler at a controlled flow rate to transport the precursor vapor into the reactor chamber.
- Deposition: The substrate is heated to the desired deposition temperature (typically in the range of 350-500 °C, but requires optimization). At this temperature, the Tetra-n-butylgermane molecules decompose on the hot substrate surface, leading to the formation of a germanium thin film.
- Termination and Cool-down: Once the desired film thickness is achieved, the precursor flow is stopped, and the substrate is allowed to cool down under a continuous flow of the carrier gas.



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Conceptual workflow for CVD of Germanium.

Relevance to Drug Development

Currently, there is no evidence to suggest that Tetra-n-butylgermane is used directly as a therapeutic agent. Its relevance to drug development is indirect and primarily lies in the applications of the materials it can produce.

- **Drug Delivery Systems:** Germanium-based nanomaterials, which can be synthesized using precursors like Tetra-n-butylgermane, are being explored for their potential in drug delivery

systems. The unique properties of these materials could allow for targeted drug release and imaging.

- **Biomedical Coatings:** The germanium films deposited via CVD can be used as biocompatible coatings on medical devices and implants to improve their performance and reduce adverse reactions in the body.

While Tetra-n-butylgermane itself is not a drug, the broader class of organogermanium compounds has been a subject of significant research in medicinal chemistry.[\[8\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) Compounds such as 2-Carboxyethylgermanium sesquioxide (Ge-132) and spirogermanium have been investigated for a range of biological activities, including:[\[2\]](#)[\[19\]](#)[\[20\]](#)

- Antitumor Activity[\[2\]](#)[\[20\]](#)
- Immune Stimulation[\[2\]](#)[\[8\]](#)[\[19\]](#)
- Antioxidant Properties[\[8\]](#)[\[16\]](#)
- Antiviral and Antibacterial Effects[\[8\]](#)

These findings suggest that organogermanium compounds are a promising area for the development of new therapeutic agents.

Biological Activity and Signaling Pathways

There are no known biological activities or specific signaling pathways directly associated with Tetra-n-butylgermane. Its high lipophilicity and lack of reactive functional groups suggest it is unlikely to have specific biological targets in the same way a designed drug molecule would.

The biological effects of other organogermanium compounds, such as Ge-132, are thought to be mediated through immunomodulatory mechanisms, including the activation of macrophages and natural killer cells, leading to an increase in interferon- γ levels.[\[8\]](#)[\[19\]](#) However, the precise molecular mechanisms are still under investigation.

The logical relationship between Tetra-n-butylgermane and its potential, albeit indirect, relevance to the biomedical field is illustrated below.

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Relationship of Tetra-n-butylgermane to potential biomedical applications.

Safety and Handling

Tetra-n-butylgermane is considered hazardous. The GHS hazard statements and precautionary measures are summarized below.[6][21]

Hazard Category	GHS Hazard Statements
Acute Toxicity	H302: Harmful if swallowed.[6]
	H312: Harmful in contact with skin.[6]
	H332: Harmful if inhaled.[6]
Skin Irritation	H315: Causes skin irritation.[6]
Eye Irritation	H319: Causes serious eye irritation.[6]
Respiratory Irritation	H335: May cause respiratory irritation.[21]

Precautionary Statements (Selected):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5][21]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][21]
- P405: Store locked up.[5][21]

It is essential to handle this compound in a well-ventilated area, preferably a fume hood, and to use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Conclusion

Tetra-n-butylgermane (CAS 1067-42-1) is a valuable organogermanium compound with well-defined physical and chemical properties. Its primary and established use is as a liquid precursor for the deposition of germanium-containing thin films in the semiconductor and materials science industries. While it does not have direct applications as a therapeutic agent, its role in creating advanced materials provides an indirect link to the field of drug development, particularly in the areas of drug delivery systems and biomedical coatings. Furthermore, the broader class of organogermanium compounds exhibits a range of interesting biological activities, highlighting the potential of germanium-based chemistry in the search for new medicines. For researchers and professionals in drug development, Tetra-n-butylgermane represents a tool for materials innovation, while the wider family of organogermanium compounds offers a fertile ground for therapeutic discovery.

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